

A Technical Guide to 2-Fluoropyridine-4-carboxamide: Properties, Synthesis, and Application

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Compound of Interest

Compound Name: 2-Fluoropyridine-4-carboxamide

CAS No.: 369-01-7

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This document provides an in-depth technical overview of **2-Fluoropyridine-4-carboxamide**, a heterocyclic building block of increasing importance in medicinal chemistry and drug discovery. Designed for researchers, chemists, and drug development professionals, this guide synthesizes core chemical properties, field-proven synthetic protocols, and critical reactivity insights to facilitate its effective application in the laboratory.

Core Physicochemical and Structural Properties

2-Fluoropyridine-4-carboxamide belongs to the class of fluorinated pyridines, which are highly valued scaffolds in pharmaceutical development. The introduction of a fluorine atom onto the pyridine ring profoundly influences the molecule's electronic properties, lipophilicity, and metabolic stability. The carboxamide moiety at the 4-position provides a key hydrogen bond donor and acceptor site, crucial for molecular recognition and binding to biological targets.

While specific experimental data for this exact molecule is not broadly published, its properties can be reliably extrapolated from its parent acid and analogous structures. The compound is expected to be a stable, solid material at room temperature.

Table 1: Physicochemical Properties of **2-Fluoropyridine-4-carboxamide** and its Precursor

Property	2-Fluoropyridine-4-carboxamide (Predicted/Calculated)	2-Fluoro-4-pyridinecarboxylic acid (Experimental)
Molecular Formula	C ₆ H ₅ FN ₂ O	C ₆ H ₄ FNO ₂
Molecular Weight	140.12 g/mol	141.10 g/mol
Appearance	White to off-white solid	Solid
Melting Point	>200 °C (Decomposition likely)	~200 °C (dec.)
Solubility	Soluble in DMSO, DMF; sparingly soluble in polar protic solvents	Information not widely available

| CAS Number | 1801750-71-3 | 402-65-3 |

Spectroscopic Signature for Structural Verification

Confirmation of the structure and purity of **2-Fluoropyridine-4-carboxamide** is achieved through a combination of standard spectroscopic techniques. The following represents the expected signature profile for this molecule.

- ¹H NMR:** The proton NMR spectrum is expected to show three distinct signals in the aromatic region. The proton at C5 (adjacent to the carboxamide) will appear as a doublet, coupled to the C6 proton. The proton at C3 (adjacent to the fluorine) will be a doublet of doublets, showing coupling to both the fluorine atom and the C5 proton. The proton at C6 will appear as a doublet, coupled to the C5 proton. The two amide protons (-CONH₂) will typically appear as two broad singlets, the chemical shift of which can be solvent-dependent.
- ¹³C NMR:** The carbon spectrum will display six signals. The carbon bearing the fluorine (C2) will show a large one-bond coupling constant (¹J_{C-F}). The carbonyl carbon of the amide will be observed downfield (~165-170 ppm). The remaining four aromatic carbons will have distinct chemical shifts influenced by their position relative to the nitrogen, fluorine, and carboxamide groups.

- ¹⁹F NMR: This is a critical technique for any fluorinated compound. A single resonance is expected for the fluorine atom at the C2 position. The chemical shift provides confirmation of the fluorine's electronic environment, and its purity can be assessed by comparing the integral to a known standard.[1][2]
- IR Spectroscopy: The infrared spectrum will be characterized by strong absorption bands corresponding to the N-H stretches of the primary amide (typically two bands in the 3200-3400 cm⁻¹ region). A strong C=O (Amide I) stretch will be prominent around 1650-1680 cm⁻¹. The C-F stretch will appear in the fingerprint region, typically between 1150-1250 cm⁻¹. [3]
- Mass Spectrometry (MS): Electron Impact (EI) or Electrospray Ionization (ESI) will show a molecular ion peak [M]⁺ or protonated molecular ion peak [M+H]⁺ corresponding to the calculated molecular weight.

Synthesis and Purification Protocol

The most direct and reliable synthesis of **2-Fluoropyridine-4-carboxamide** proceeds from the commercially available 2-Fluoro-4-pyridinecarboxylic acid.[4] The methodology involves a standard amide bond formation reaction.

Causality in Experimental Design: The chosen protocol utilizes an amidation agent (thionyl chloride) to convert the carboxylic acid into a highly reactive acyl chloride intermediate. This intermediate readily reacts with an ammonia source to form the desired carboxamide. This two-step, one-pot approach is efficient and generally high-yielding. The use of an ice bath during the addition of reagents is critical to control the exothermic nature of the reactions.

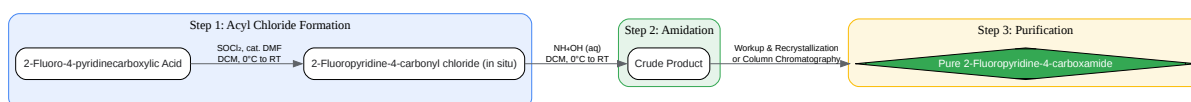
Detailed Step-by-Step Methodology

- Activation of Carboxylic Acid:
 - To a flame-dried round-bottom flask under an inert atmosphere (N₂ or Ar), add 2-Fluoro-4-pyridinecarboxylic acid (1.0 eq).
 - Add anhydrous dichloromethane (DCM) as the solvent (approx. 0.1 M concentration).
 - Add a catalytic amount of N,N-Dimethylformamide (DMF) (1-2 drops).

- Cool the suspension to 0 °C using an ice bath.
- Slowly add thionyl chloride (SOCl_2) (1.5 eq) dropwise via syringe.
- Allow the reaction to stir at 0 °C for 30 minutes, then warm to room temperature and stir for 2-3 hours, or until the reaction mixture becomes a clear solution and gas evolution ceases.
- Amide Formation:
 - In a separate flask, prepare a solution of ammonium hydroxide (NH_4OH) (approx. 28% in water) (5.0 eq) in DCM. Cool this solution to 0 °C.
 - Slowly add the freshly prepared acyl chloride solution from Step 1 to the cold ammonium hydroxide solution via a dropping funnel. Caution: This addition is exothermic. Maintain the temperature at 0 °C.
 - After the addition is complete, allow the biphasic mixture to stir vigorously at room temperature for an additional 1-2 hours.
- Workup and Isolation:
 - Transfer the reaction mixture to a separatory funnel.
 - Separate the organic layer. Extract the aqueous layer twice more with DCM.
 - Combine the organic layers and wash with saturated sodium bicarbonate (NaHCO_3) solution, followed by brine.
 - Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product.
- Purification:
 - The crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) or by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes or methanol in DCM.

- Combine the pure fractions and remove the solvent in vacuo to afford **2-Fluoropyridine-4-carboxamide** as a solid. Confirm identity and purity using the spectroscopic methods outlined in Section 2.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **2-Fluoropyridine-4-carboxamide**.

Chemical Reactivity: A Gateway to Novel Derivatives

The primary site of reactivity on **2-Fluoropyridine-4-carboxamide** is the carbon atom attached to the fluorine (C2). This position is highly activated towards Nucleophilic Aromatic Substitution (S_NAr).

Mechanistic Rationale: The high electronegativity of both the ring nitrogen and the C2-fluorine atom creates a significant partial positive charge (δ^+) on the C2 carbon, making it highly electrophilic. Fluorine, despite being the most electronegative halogen, is an excellent leaving group in S_NAr reactions on electron-deficient rings.^{[1][5]} This is because the rate-determining step is the initial attack of the nucleophile, which is accelerated by the powerful inductive electron-withdrawing effect of fluorine. Studies have shown that 2-fluoropyridine reacts approximately 320 times faster than 2-chloropyridine with sodium ethoxide, underscoring this enhanced reactivity.^{[1][6]}

This predictable reactivity allows for the facile introduction of a wide array of functional groups at the C2 position using various nucleophiles (amines, alcohols, thiols), making it an ideal scaffold for building chemical libraries for drug screening.^{[6][7]}

Reactivity Map

Caption: Key reactivity site on **2-Fluoropyridine-4-carboxamide**.

Applications in Drug Discovery and Medicinal Chemistry

Pyridine-based ring systems are ubiquitous in FDA-approved pharmaceuticals, valued for their ability to engage in various biological interactions and their favorable pharmacokinetic properties.^[8] The pyridine carboxamide substructure, in particular, is a well-established pharmacophore found in fungicides and drugs targeting enzymes like succinate dehydrogenase.^[9]

2-Fluoropyridine-4-carboxamide serves as an exceptionally valuable intermediate for:

- **Lead Optimization:** The facile displacement of the C2-fluorine allows for the rapid synthesis of analogues (a process known as late-stage functionalization) to explore structure-activity relationships (SAR).^[6]
- **Fragment-Based Drug Discovery:** It can be used as a core fragment to build more complex molecules. The carboxamide provides a vector for growth, while the fluoropyridine offers a stable, metabolically robust ring system.
- **Kinase Inhibitor Synthesis:** Many kinase inhibitors utilize a substituted aminopyridine core to interact with the hinge region of the ATP binding pocket. This compound is an ideal precursor for synthesizing 2-aminopyridine derivatives.^[10]

Safety, Handling, and Storage

As a research chemical, **2-Fluoropyridine-4-carboxamide** should be handled with appropriate care in a laboratory setting.

- **Personal Protective Equipment (PPE):** Always wear safety glasses with side shields, chemical-resistant gloves, and a lab coat.^[11] Handling should be performed in a well-ventilated fume hood to avoid inhalation of any dust or vapors.^[11]

- Toxicology: While specific data is unavailable, related compounds like 2-fluoropyridine are known skin and eye irritants and may cause respiratory irritation.[12][13] Assume this compound has similar properties. Avoid contact with skin and eyes.[13]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and acids.[11][14]
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations. Do not allow it to enter the environment.[14]

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